

Application Notes & Protocols: Metomidate Dosage for Adult Zebrafish Anesthesia

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Compound of Interest

Compound Name: Metomidate

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Introduction

Metomidate hydrochloride is an imidazole-based nonbarbiturate hypnotic agent utilized for the sedation and anesthesia of fish.^[1] In adult zebrafish (*Danio rerio*), it is particularly effective for non-painful procedures that require immobilization or sedation, such as imaging or transport, as it does not provide analgesia.^{[1][2][3][4]} Compared to the more commonly used tricaine methanesulfonate (MS-222), **metomidate** has been shown to be less aversive to zebrafish.^[5] These application notes provide a detailed protocol for the preparation and use of **metomidate** hydrochloride for inducing various levels of anesthesia in adult zebrafish, summarizing key quantitative data and experimental workflows for researchers and drug development professionals.

Quantitative Data Summary

The following table summarizes the effective concentrations of **metomidate** hydrochloride for inducing different stages of anesthesia in adult zebrafish, along with corresponding recovery times as observed in referenced studies.

Metomidate Concentration (mg/L)	Anesthetic Stage Achieved	Mean Recovery Time (seconds)	Mortality	Notes
2 mg/L	Stage I (Light Sedation)	168 - 312	None reported[1]	Sufficient to slow swimming; voluntary movement may be preserved.[1][4]
4 mg/L	Stage I (Light Sedation)	168 - 312	None reported[1]	Sufficient to slow swimming; voluntary movement may be preserved.[1][4]
6 mg/L	Stage III, Plane 1 (Light Anesthesia)	625	None reported[1]	Characterized by loss of equilibrium.[1]
8 mg/L	Stage III, Plane 1 (Light Anesthesia)	337	None reported[1]	Characterized by loss of equilibrium.[1]
10 mg/L	Stage III, Plane 1 (Light Anesthesia)	548	None reported[1]	Characterized by loss of equilibrium.[1]

Note: Anesthetic stages are based on established criteria for fish. Stage I involves light sedation with some loss of reactivity. Stage III, Plane 1 involves a deeper state of light anesthesia with loss of equilibrium and muscle tone.[1]

Experimental Protocols

This section details the methodology for preparing and using **metomidate** hydrochloride for adult zebrafish anesthesia.

Preparation of Metomidate Stock Solution

A stock solution is prepared to facilitate accurate dosing in the anesthetic bath.

- Reagent: **Metomidate** hydrochloride (e.g., Aquacalm™).
- Procedure:
 - Weigh the required amount of **metomidate** hydrochloride powder.
 - Dissolve it in system water (the water in which the zebrafish are normally housed) to create a stock solution of 10 mg/mL.[\[1\]](#)
 - Ensure the powder is completely dissolved by gentle vortexing or inversion.
 - This stock solution can be stored as per the manufacturer's recommendations.

Preparation of Anesthetic Immersion Bath

- Materials: Anesthetic tank (e.g., 2 L static tank), system water.
- Procedure:
 - Fill the anesthetic tank with a known volume of system water (e.g., 1 L or 2 L).[\[1\]](#)
 - Using the 10 mg/mL stock solution, calculate the volume needed to achieve the desired final concentration in the anesthetic bath.
 - Calculation Formula: $\text{Volume of Stock (mL)} = (\text{Desired Final Concentration (mg/L)} \times \text{Volume of Bath (L)}) / \text{Stock Concentration (mg/mL)}$
 - Example for a 5 mg/L solution in a 2 L tank: $(5 \text{ mg/L} \times 2 \text{ L}) / 10 \text{ mg/mL} = 1.0 \text{ mL}$ of stock solution
 - Pipette the calculated volume of the stock solution into the tank.
 - Gently stir the water to ensure the anesthetic is evenly distributed.

- Check that the pH of the anesthetic bath is within a normal physiological range for zebrafish (pH 7.0 to 7.5).[\[1\]](#)

Anesthesia Induction and Monitoring

- Procedure:
 - Net the adult zebrafish from its housing tank and gently transfer it directly into the prepared anesthetic bath.[\[1\]](#)
 - Begin timing the induction period immediately.
 - Continuously observe the fish for key anesthetic indicators:
 - Loss of Equilibrium: The point at which the fish can no longer maintain its normal orientation. This is a key indicator for Stage III anesthesia.[\[1\]](#)
 - Opercular Movement (Gill Beat Rate): Monitor the rate of gill cover movement. A significant slowing indicates a deep plane of anesthesia.
 - Response to Stimuli: Check for a response to a gentle tail fin pinch to assess the depth of anesthesia. Lack of response is indicative of a surgical plane of anesthesia, though **metomidate** is primarily recommended for non-painful procedures.[\[1\]](#)
 - Once the desired level of anesthesia is achieved, the fish can be removed for the intended procedure.

Recovery

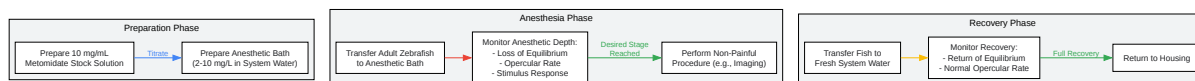
- Procedure:
 - Immediately after the procedure, transfer the anesthetized fish to a tank filled with fresh, well-aerated system water.
 - Begin timing the recovery period.
 - Monitor the fish for the return of normal functions:

- Return of Opercular Movement: Gill beats should return to a normal rate and rhythm.
 - Return of Equilibrium: The fish should regain its ability to swim upright. Recovery is generally considered complete when the fish can maintain a stable swimming position.
[3]
- Observe the fish for at least one hour post-recovery to ensure no adverse effects. Studies have shown no mortality during anesthesia or in the subsequent 14-day observation period for concentrations up to 10 mg/L.[1]

Visualized Workflow and Signaling Pathways

Experimental Workflow Diagram

The following diagram illustrates the complete workflow for the anesthesia of adult zebrafish using **metomidate**.



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Caption: Workflow for **Metomidate** Anesthesia in Adult Zebrafish.

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